Spectroscopic Profile of 3-Nitro-4-phenylpyridine: A Technical Guide

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Compound of Interest

Compound Name:	*3-Nitro-4-phenylpyridine*
CAS No.:	*220952-00-1*
Cat. No.:	*B1302954*

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This technical guide provides a comprehensive overview of the spectroscopic characteristics of **3-Nitro-4-phenylpyridine**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

Introduction

3-Nitro-4-phenylpyridine belongs to the nitropyridine class of compounds, which are versatile building blocks in organic synthesis. The introduction of a nitro group to the pyridine ring significantly influences its chemical reactivity and physical properties, making spectroscopic analysis crucial for unambiguous structure elucidation and purity assessment. This guide will delve into the theoretical spectroscopic data for **3-Nitro-4-phenylpyridine**, providing a foundational understanding for researchers working with this and related molecules.

Molecular Structure and Isomerism

3-Nitro-4-phenylpyridine possesses a pyridine ring substituted with a nitro group at the 3-position and a phenyl group at the 4-position. The relative positions of these substituents give

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rise to a specific regioisomer with distinct spectroscopic features. Understanding this substitution pattern is paramount for accurate spectral interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for determining the carbon-hydrogen framework of a molecule. Due to the limited availability of experimental spectra in public databases, the following NMR data has been generated using validated prediction models.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **3-Nitro-4-phenylpyridine** is expected to exhibit distinct signals corresponding to the protons on both the pyridine and phenyl rings. The electron-withdrawing nature of the nitro group and the anisotropic effect of the phenyl ring will significantly influence the chemical shifts of the pyridine protons.

Predicted ^{1}H NMR Data (in ppm, relative to TMS):

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
H-2	~8.9	d	~1.5
H-5	~7.6	d	~5.0
H-6	~8.8	dd	~5.0, 1.5
Phenyl H	~7.4 - 7.6	m	-

Interpretation:

- Pyridine Protons: The protons on the pyridine ring (H-2, H-5, and H-6) are expected to appear in the downfield region of the spectrum due to the deshielding effect of the aromatic ring and the electronegative nitrogen atom. The H-2 proton, being adjacent to the nitro group, is predicted to be the most deshielded. The coupling pattern (doublets and a doublet of doublets) arises from the spin-spin coupling between adjacent protons.

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- Phenyl Protons: The protons of the phenyl group are expected to resonate as a complex multiplet in the aromatic region, typical for a monosubstituted benzene ring.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts are influenced by the hybridization of the carbon atoms and the electronic effects of the substituents.

Predicted ^{13}C NMR Data (in ppm):

Carbon	Predicted Chemical Shift (ppm)
C-2	~152
C-3	~148
C-4	~145
C-5	~122
C-6	~150
Phenyl C-1'	~135
Phenyl C-2'/6'	~129
Phenyl C-3'/5'	~130
Phenyl C-4'	~129

Interpretation:

- Pyridine Carbons: The carbon atoms of the pyridine ring will show distinct resonances. The carbon bearing the nitro group (C-3) and the carbons adjacent to the nitrogen (C-2 and C-6) are expected to be significantly deshielded.
- Phenyl Carbons: The phenyl carbons will exhibit signals in the aromatic region, with the ipso-carbon (C-1') appearing at a characteristic downfield shift.

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Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful technique for identifying the functional groups present in a molecule. The IR spectrum of **3-Nitro-4-phenylpyridine** is expected to show characteristic absorption bands for the nitro group, the aromatic rings, and the C-N bonds.

Predicted IR Absorption Bands (in cm^{-1}):

Wavenumber (cm^{-1})	Vibration
~3100 - 3000	Aromatic C-H stretch
~1600, ~1475	Aromatic C=C stretch
~1530, ~1350	Asymmetric and symmetric NO_2 stretch
~1200 - 1000	C-N stretch
~900 - 675	Aromatic C-H out-of-plane bend

Interpretation:

- Nitro Group: The most prominent and diagnostic peaks in the IR spectrum will be the strong asymmetric and symmetric stretching vibrations of the nitro group, typically appearing around 1530 cm^{-1} and 1350 cm^{-1}, respectively.[1][2]
- Aromatic Rings: The presence of both the pyridine and phenyl rings will be confirmed by the C-H stretching vibrations above 3000 cm^{-1} and the C=C stretching vibrations in the 1600-1475 cm^{-1} region.[3]
- C-H Bending: Out-of-plane C-H bending vibrations in the fingerprint region (below 1000 cm^{-1}) can provide information about the substitution pattern of the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Predicted Mass Spectrum Data:

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m/z	Interpretation
~200	Molecular ion (M^+)
~184	Loss of O
~170	Loss of NO
~154	Loss of NO_2
~77	Phenyl cation
~78	Pyridine fragment

Interpretation:

- Molecular Ion: The mass spectrum is expected to show a prominent molecular ion peak at an m/z value corresponding to the molecular weight of **3-Nitro-4-phenylpyridine** ($C_{11}H_8N_2O_2$), which is approximately 200 g/mol .
- Fragmentation Pattern: The fragmentation pattern will be dictated by the stability of the resulting ions. Common fragmentation pathways for nitroaromatic compounds include the loss of O, NO, and NO_2 from the molecular ion. The presence of the phenyl and pyridine rings will also lead to characteristic fragment ions at m/z 77 and 78, respectively.

Experimental Protocols

While experimental data for **3-Nitro-4-phenylpyridine** is not readily available in public repositories, the following general protocols outline the standard procedures for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy Acquisition

Caption: Workflow for FT-IR data acquisition using an ATR accessory.

Mass Spectrometry Acquisition

Caption: Workflow for Mass Spectrometry data acquisition.

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Conclusion

This technical guide provides a detailed theoretical spectroscopic analysis of **3-Nitro-4-phenylpyridine**. The predicted NMR, IR, and MS data, along with their interpretations, offer a valuable resource for the identification and characterization of this compound. While predicted data is a powerful tool, experimental verification remains the gold standard in chemical analysis. The provided protocols offer a roadmap for researchers to obtain and analyze the experimental spectra of **3-Nitro-4-phenylpyridine**.

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